

# An In-depth Technical Guide to 3-Bromofuran-2-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromofuran-2-carbaldehyde

Cat. No.: B086034

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties and synthesis of **3-Bromofuran-2-carbaldehyde**, a key intermediate in organic synthesis. Its dual functionality, featuring a reactive bromine atom and an aldehyde group, makes it a versatile building block for the construction of complex molecular architectures, particularly in the fields of pharmaceuticals and agrochemicals.

## Core Chemical Data

The fundamental molecular properties of **3-Bromofuran-2-carbaldehyde** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C5H3BrO2[1][2][3]
Molecular Weight	174.98 g/mol [1][4][5]
CAS Number	14757-78-9[1][2][3]
Synonyms	3-Bromo-2-furaldehyde, 3-Bromo-2-formylfuran, 3-Bromofuran-2-carboxaldehyde[1]

# Experimental Protocols

A validated experimental protocol for the synthesis of **3-Bromofuran-2-carbaldehyde** is detailed below. This procedure provides a reliable method for the laboratory-scale preparation of this compound.

## Synthesis of **3-Bromofuran-2-carbaldehyde**

**Principle:** This synthesis involves the formylation of 3-bromofuran using a strong base (lithium diisopropylamide, LDA) to generate a highly reactive organolithium intermediate, which is then quenched with N,N-dimethylformamide (DMF) to introduce the aldehyde functionality.

### Materials:

- 3-bromofuran (1.00 g, 6.80 mmol)
- Lithium diisopropylamide (LDA), freshly prepared (6.80 mmol)
- N,N-dimethylformamide (DMF) (0.56 mL, 7.20 mmol)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate (EtOAc)
- Water
- Brine
- Magnesium sulfate (MgSO<sub>4</sub>)
- Silica gel for column chromatography

### Procedure:[2]

- **Reaction Setup:** In a flame-dried flask under an inert atmosphere, dissolve freshly prepared LDA (6.80 mmol) in anhydrous THF (4 mL). Cool the solution to -78 °C using a dry ice/acetone bath.

- Addition of 3-bromofuran: Slowly add a solution of 3-bromofuran (1.00 g, 6.80 mmol) in anhydrous THF (5 mL) to the LDA solution at -78 °C. Stir the mixture for 15 minutes at this temperature.
- Formylation: Add a solution of DMF (0.56 mL, 7.20 mmol) in anhydrous THF (2 mL) dropwise to the reaction mixture. The resulting mixture is stirred for 1 hour at -78 °C.
- Warming and Quenching: Allow the reaction mixture to warm to room temperature. Quench the reaction by adding water.
- Extraction: Extract the aqueous mixture with ethyl acetate (2 x 50 mL).
- Washing and Drying: Combine the organic extracts and wash with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate (MgSO<sub>4</sub>).
- Purification: Remove the solvent under reduced pressure. Purify the residue by column chromatography on silica gel using a mixture of ethyl acetate and hexane (20:80) as the eluent.
- Product Characterization: The final product is obtained as an oil which solidifies upon cooling (0.49 g, 41% yield). The product can be characterized by mass spectrometry and NMR spectroscopy.

## Logical Relationships and Workflows

The following diagrams illustrate the key relationships and workflows associated with **3-Bromofuran-2-carbaldehyde**.

## Logical Relationship of Chemical Properties

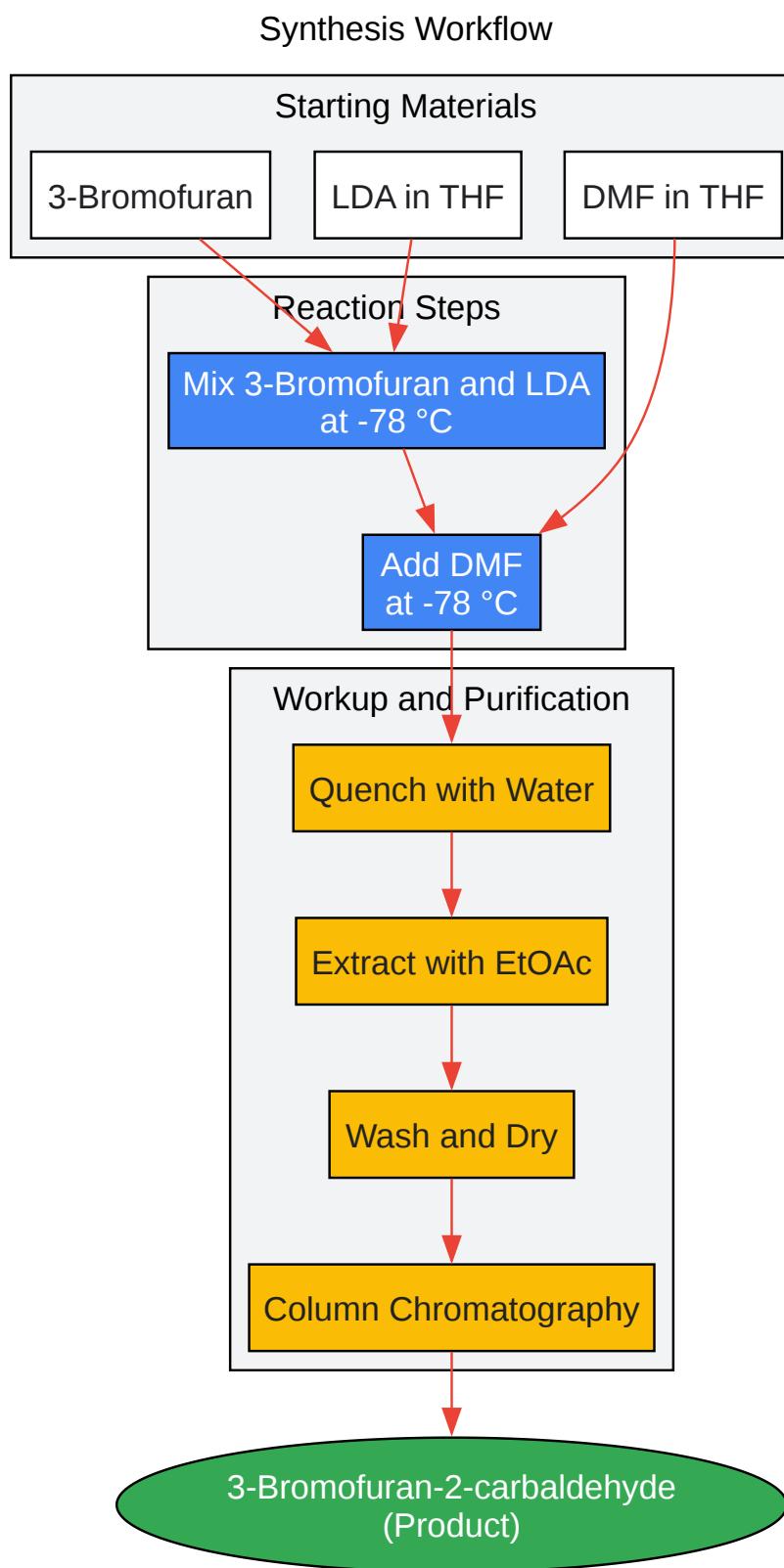
3-Bromofuran-2-carbaldehyde

has

Molecular Formula  
C5H3BrO2

corresponds to

Molecular Weight  
174.98 g/mol[Click to download full resolution via product page](#)Caption: Chemical properties of **3-Bromofuran-2-carbaldehyde**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **3-Bromofuran-2-carbaldehyde**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Bromofuran-2-carboxylic acid synthesis - chemicalbook [chemicalbook.com]
- 2. 3-BROMO-2-FORMYLFURAN synthesis - chemicalbook [chemicalbook.com]
- 3. application.wiley-vch.de [application.wiley-vch.de]
- 4. Page loading... [guidechem.com]
- 5. aobchem.com [aobchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromofuran-2-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b086034#3-bromofuran-2-carbaldehyde-molecular-weight-and-formula>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)